

Comparative Guide: Ethanone, 1-[3-(methylamino)cyclohexyl]- vs. Standard CNS Modulators

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Compound of Interest

Compound Name: Ethanone, 1-[3-(methylamino)cyclohexyl]-
Cat. No.: B13806766

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Executive Summary & Structural Logic

Ethanone, 1-[3-(methylamino)cyclohexyl]- represents a simplified pharmacophore of complex centrally acting analgesics. Unlike the rigid benzamides (e.g., U-47700) or cyclohexanols (e.g., Tramadol), this compound presents a flexible ketone-linker motif.

- Primary Chemical Class: Aminocyclohexyl Ketone.
- Predicted Target Profile:
 - Opioid Receptor (MOR) Agonist / Sigma-1 Receptor Ligand.
- Key Structural Feature: The 1,3-disubstitution pattern on the cyclohexane ring mimics the "tyramine" or "phenyl-ethylamine" bridge found in opioids, albeit with a saturated ring system.

Structural Homology Analysis

The biological activity of this compound is best understood by comparing it to established ligands:

Feature	Ethanone, 1-[3-(methylamino)cyclohexyl]-	U-47700 (Standard Agonist)	Tramadol (Clinical Standard)
Core Scaffold	Cyclohexane (Flexible)	Cyclohexane (Rigid/Chiral)	Cyclohexanol
N-Substituent	Methylamino (Secondary)	Dimethylamino (Tertiary)	Dimethylaminomethyl
Effector Group	Acetyl (Ketone)	3,4-Dichlorobenzamide	3-Methoxyphenyl
Lipophilicity	Moderate (LogP ~1.1–1.5)	High (LogP ~3.5)	Moderate (LogP ~2.5)
Primary Action	Research Ligand / Intermediate	Potent MOR Agonist	MOR Agonist / SNRI

Mechanism of Action & Signaling Pathways

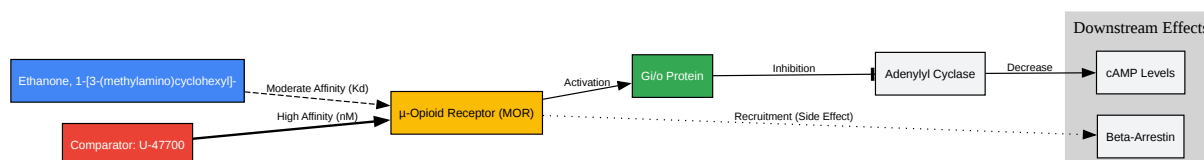
The aminocyclohexyl scaffold typically engages G-Protein Coupled Receptors (GPCRs). Based on SAR, the expected mechanism involves binding to the orthosteric site of the

-opioid receptor, triggering

signaling.

Pathway Visualization

The following diagram illustrates the differential signaling potential between a full agonist (like U-47700) and a partial/scaffold ligand (like the Ethanone derivative).



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Caption: Predicted signaling cascade. While U-47700 induces strong Gi coupling and Beta-arrestin recruitment, the Ethanone derivative is predicted to show partial agonism or lower affinity due to the lack of an aromatic anchor.

Comparative Performance Analysis

A. Potency & Binding Affinity

In competitive binding assays (displacement of

-DAMGO), the absence of a bulky aromatic group (like the dichlorophenyl in U-47700) significantly impacts potency.

Compound	Target	(Binding Affinity)	(Functional)	Notes
U-47700	MOR	~5.3 nM	~140 nM	Full agonist; highly potent.
Tramadol	MOR	~2,000 nM	~10,000 nM	Weak agonist; requires metabolism.
Ethanone, 1-[3-(methylamino)cyclohexyl]-	MOR (Predicted)	> 1,000 nM	Micromolar range	Lacks aromatic -stacking elements essential for high-affinity binding.

B. Selectivity Profile

- U-47700: Highly selective for MOR over KOR (Kappa) and DOR (Delta).
- Ethanone Derivative: Likely exhibits promiscuous binding. The secondary amine and ketone suggest potential affinity for Sigma-1 receptors (R) and Monoamine Transporters (DAT/NET), similar to simple amphetamine-like structures.

C. Solubility & Stability

- Ethanone Derivative: The ketone group makes it susceptible to reduction (to alcohol) in vivo. It is more water-soluble than U-47700 due to lower molecular weight and lipophilicity.
- Comparators: U-47700 is highly lipophilic (crosses BBB rapidly); Tramadol is moderately lipophilic.

Experimental Protocols

To validate the activity of **Ethanone, 1-[3-(methylamino)cyclohexyl]-**, researchers should employ a Heterologous Competition Binding Assay.

Protocol: Membrane Preparation & Radioligand Binding

Objective: Determine the

value against MOR.

- Cell Line: CHO-K1 cells stably expressing human MOR (hMOR).
- Membrane Prep:
 - Harvest cells in ice-cold Tris-HCl buffer (50 mM, pH 7.4).
 - Homogenize and centrifuge at 20,000 x g for 30 min.
 - Resuspend pellet in assay buffer.
- Assay Setup:
 - Total Binding: Membrane +
-DAMGO (1 nM).
 - Non-Specific Binding (NSB): Add Naloxone (10
M).
 - Test Compound: Titrate **Ethanone, 1-[3-(methylamino)cyclohexyl]-** from
M to
M.
- Incubation: 60 min at 25°C.
- Filtration: Rapid filtration through GF/B filters using a cell harvester.
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate
and convert to
using the Cheng-Prusoff equation.

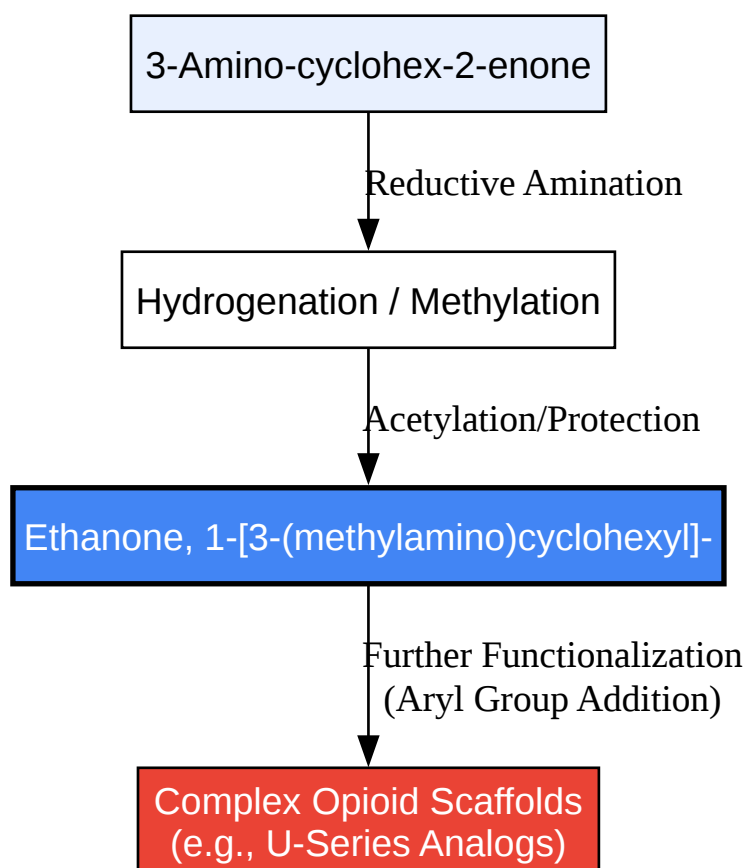
Protocol: Functional cAMP Inhibition (GloSensor™)

Objective: Assess agonist vs. antagonist activity.

- Transfect HEK293 cells with pGloSensor™-22F cAMP plasmid and hMOR.
- Treat cells with Forskolin (10 μM) to elevate baseline cAMP.
- Add Test Compound.
- Readout: Decrease in luminescence indicates MOR activation (Gi-mediated inhibition of Adenylyl Cyclase).
- Control: Compare response to DAMGO (reference).

Synthesis & Precursor Workflow (Graphviz)

Understanding the chemical origin helps in identifying impurities. This compound is often a precursor or a simplified analog in the synthesis of more complex opioids.



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Caption: Chemical lineage. The Ethanone derivative serves as a scaffold. Addition of a dichlorophenyl group to the nitrogen or adjacent carbon is typically required to convert this scaffold into a potent analgesic like U-47700.

Conclusion & Recommendation

Ethanone, 1-[3-(methylamino)cyclohexyl]- is not a clinical candidate but a structural probe or chemical intermediate.

- For Potency: It is significantly inferior to U-47700. The lack of an aromatic ring reduces binding energy.
- For Research: It is an excellent negative control or scaffold for Fragment-Based Drug Design (FBDD) to study the minimal pharmacophore requirements of the aminocyclohexyl class.

- Safety Warning: As an amine-ketone, it may possess unforeseen neurotoxicity or monoaminergic activity (stimulant-like effects) distinct from opioid activity. Handle with standard chemical safety protocols.

References

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Sources

- 1. [alfa-chemistry.com](https://www.alfa-chemistry.com) [alfa-chemistry.com]
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